

"Synthesis of Diisobutyl perylene-3,9-dicarboxylate from perylene-3,9-dicarboxylic acid"

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Compound of Interest

Diisobutyl perylene-3,9dicarboxylate

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Application Notes and Protocols: Synthesis of Diisobutyl perylene-3,9-dicarboxylate

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of **diisobutyl perylene- 3,9-dicarboxylate** from its precursor, perylene-3,9-dicarboxylic acid. The primary method detailed is an acid-catalyzed esterification with isobutanol. Included are the compound's properties, a step-by-step experimental procedure, purification methods, and characterization techniques. Safety precautions and visual diagrams of the reaction and workflow are also provided to ensure clarity and reproducibility for researchers in organic synthesis and materials science.

Compound Properties and Specifications

Diisobutyl perylene-3,9-dicarboxylate is an organic compound classified as an ester derivative of perylene-3,9-dicarboxylic acid.[1] It is utilized in various applications, including as an oil-soluble dye known as C.I. Solvent Green 5.[2][3][4] The esterification of the carboxylic acid precursor enhances its solubility in organic solvents, a crucial property for its application in polymer matrices and other materials.[1]



Table 1: Chemical and Physical Properties

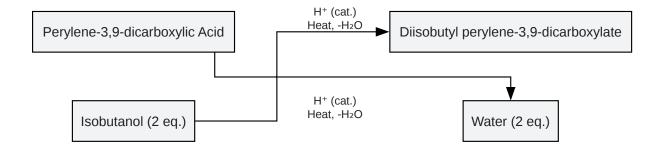
Property	Value	Reference
Molecular Formula	C30H28O4	[1][2]
Molecular Weight	452.54 g/mol	[1][5]
CAS Number	2744-50-5	[1][2]
Appearance	Light yellow to orange powder/crystal	[2]
Boiling Point	~614.3 °C (Predicted)	[2][4]
Density	~1.217 g/cm³ (Predicted)	[2][4]
Solubility	Insoluble in water; soluble in various organic solvents and oils.	[2]

| Purity (Typical) | >95% - 98% (HPLC) |[1] |

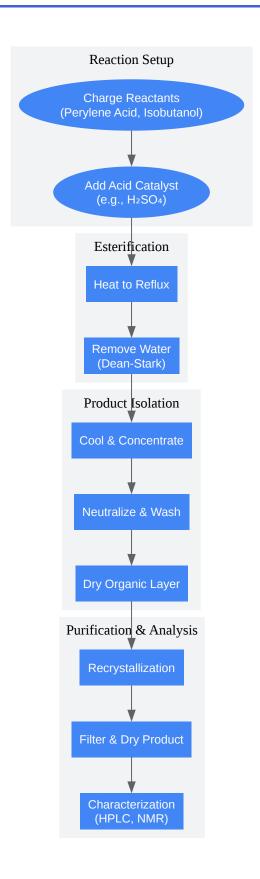
Synthesis Overview and Reaction Scheme

The most common method for synthesizing **diisobutyl perylene-3,9-dicarboxylate** is through the direct esterification of perylene-3,9-dicarboxylic acid with isobutanol.[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid, and requires the removal of water to drive the chemical equilibrium toward the formation of the ester product.[1] An alternative, though less common, method involves using phosphorus trichloride (PCl₃) in a solvent like nitrobenzene.[2]









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References

- 1. Diisobutyl perylene-3,9-dicarboxylate | 2744-50-5 | Benchchem [benchchem.com]
- 2. chembk.com [chembk.com]
- 3. CN115124854A Production method of C.I. solvent green 5 and series derivatives and intermediates thereof Google Patents [patents.google.com]
- 4. americanelements.com [americanelements.com]
- 5. Diisobutyl Perylenedicarboxylate | C30H28O4 | CID 71433251 PubChem [pubchem.ncbi.nlm.nih.gov]
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